

Safety and handling precautions for Diazine Black powder.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diazine Black*

Cat. No.: *B3137935*

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Diazine Black** Powder

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diazine Black, also known as Basic Black 2, is an azo dye used in various industrial and research applications, including the manufacturing of inks and the dyeing of fibers and plastics. [1][2] Its chemical structure, characterized by an azo group ($-N=N-$), contributes to its color properties but also necessitates careful handling due to the potential hazards associated with this class of compounds. This guide provides a comprehensive overview of the safety and handling precautions required when working with **Diazine Black** powder in a laboratory or research setting.

Chemical and Physical Properties

Understanding the fundamental properties of **Diazine Black** is crucial for its safe handling and use.

Property	Value	Source
IUPAC Name	4-[[8-(diethylamino)-10-phenylphenazin-10-ium-2-yl]diazanyl]phenol chloride	[3][4]
CAS Number	4443-99-6	[1][2][3][5]
Molecular Formula	C ₂₈ H ₂₆ ClN ₅ O	[1][2][3]
Molar Mass	483.99 g/mol	[1][3]
Appearance	Gray-black microcrystals or black powder	[2][4][6]
Melting Point	200°C (decomposes)	[1]
Solubility	Slightly soluble in water; Soluble in acidic media; Moderately soluble in ethanol	[1][4][6]

Hazard Identification and Classification

Diazine Black is classified as an irritant and requires specific precautions to avoid exposure.[1] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[1][3]

Hazard Classification	Code	Description	Source
GHS Hazard Statements	H315	Causes skin irritation	[3]
H319	Causes serious eye irritation	[3]	
H335	May cause respiratory irritation	[3]	
Risk Codes (Legacy)	R36/37/38	Irritating to eyes, respiratory system and skin	[1]

Toxicological Concerns: While specific toxicological data for **Diazine Black** is limited, it is identified as a toxic substance.[1] A significant concern with azo dyes is their potential to metabolize or degrade into aromatic amines, some of which are known carcinogens.[7][8][9] For example, the structurally related Direct Black 38 has been shown to be metabolized to the human carcinogen benzidine.[6] Therefore, exposure should be minimized.

Physical Hazards: As a fine powder, **Diazine Black** may be explosive when suspended in air at specific concentrations.[2] Decomposition from heat or reaction with strong acids or oxidizing agents can emit toxic fumes.[2]

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize risks.

4.1 Handling:

- **Ventilation:** All handling of **Diazine Black** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust.[10]
- **Dust Control:** Minimize dust generation and accumulation.[10] Use techniques and equipment that reduce spillage and dust clouds, such as adding powders to liquids while a mixer is on low speed.[11]

- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.
[12] Implement measures against static discharge.[13]
- Personal Hygiene: Do not eat, drink, or smoke in work areas.[11][12] Wash hands thoroughly with soap and water after handling and before breaks.[10][11]

4.2 Storage:

- Container: Store in a tightly closed, properly labeled container.[10][14]
- Conditions: Keep in a cool, dry, and well-ventilated area away from incompatible materials.
[12][14]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids, as these can lead to reactions that produce hazardous byproducts.[2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Diazine Black** powder.

PPE Type	Specification	Purpose	Source
Eye Protection	Chemical safety goggles or a face shield.	To prevent eye irritation from dust.	[1][10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing.	To prevent skin contact and irritation.	[1][12]
Respiratory Protection	A NIOSH-approved respirator may be required if ventilation is inadequate or for large spills.	To prevent respiratory tract irritation from inhaling fine dust.	[3]

Emergency Procedures

6.1 First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[10\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and water.[\[11\]](#)[\[13\]](#) Seek medical attention if irritation persists.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek medical attention.[\[10\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical advice.[\[13\]](#)

6.2 Accidental Release Measures:

- Evacuate personnel from the area and ensure adequate ventilation.
- Remove all sources of ignition.[\[15\]](#)
- Wear appropriate PPE.
- Carefully sweep or vacuum the spilled powder, avoiding dust generation. Place the material into a suitable, labeled container for disposal.[\[14\]](#)
- Clean the spill area thoroughly with water.[\[14\]](#)

6.3 Fire-Fighting Measures:

- Use extinguishing media appropriate for the surrounding fire, such as water spray or foam.[\[13\]](#)
- Caution: If large quantities are involved, there may be a risk of a dust explosion.[\[2\]](#)[\[12\]](#)
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[13\]](#)
- Thermal decomposition may produce toxic fumes.[\[2\]](#)

Experimental Protocols: Azo Dye Safety

Assessment

While specific safety assessment protocols for **Diazine Black** are not publicly detailed, the primary toxicological concern for azo dyes is their potential to cleave and release carcinogenic aromatic amines.^{[7][8]} Standard methods exist to test for this potential, which are crucial for risk assessment.

7.1 Protocol for Detection of Aromatic Amines from Azo Dyes

This methodology is adapted from standard procedures for testing consumer goods.^{[7][8][9]}

Objective: To determine if **Diazine Black** can degrade to form any of the 22 regulated aromatic amines under reductive conditions.

Methodology: Gas Chromatography-Mass Spectrometry (GC/MS) or Liquid Chromatography-Mass Spectrometry (LC/MS).^{[7][8]}

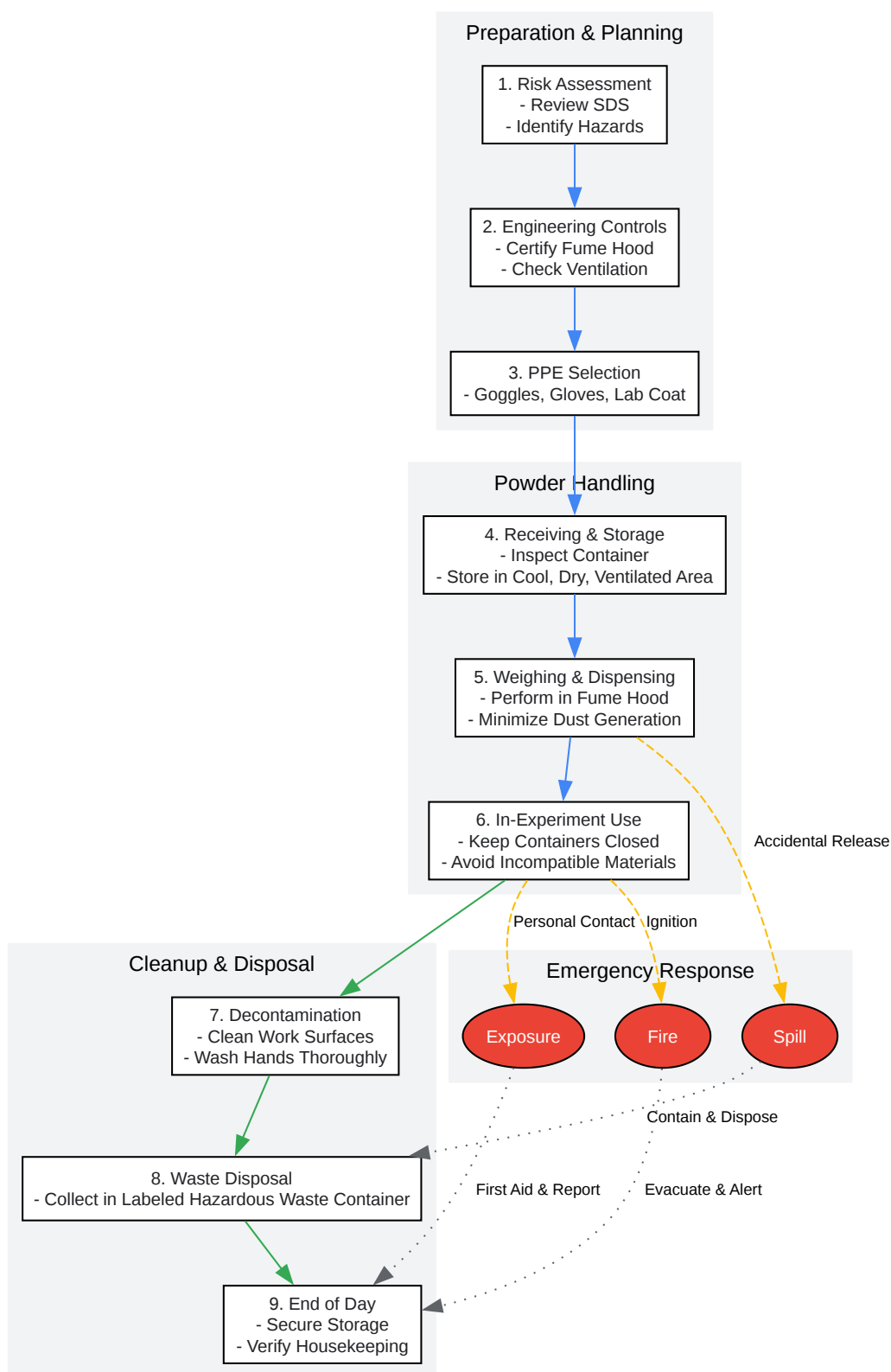
Procedure:

- **Sample Preparation:** A sample of **Diazine Black** powder is dissolved in an appropriate solvent.
- **Reductive Cleavage:** The dye solution is treated with a reducing agent (e.g., sodium dithionite) in a buffered solution to cleave the azo bond ($-N=N-$). This simulates metabolic reduction.
- **Extraction:** After cleavage, the solution is neutralized, and any resulting aromatic amines are extracted into an organic solvent (e.g., xylene).^[9]
- **Concentration:** The solvent extract is concentrated to a small volume to increase the sensitivity of the analysis.
- **Analysis:** The concentrated extract is injected into a GC/MS or LC/MS system.
 - **Gas Chromatography (GC):** Separates the different components of the mixture based on their boiling points and interaction with the stationary phase.

- Mass Spectrometry (MS): Fragments the separated components and identifies them based on their mass-to-charge ratio, providing a unique chemical fingerprint for each aromatic amine.
- Quantification: The concentration of any detected regulated aromatic amines is determined by comparing the results to a calibration curve generated from certified reference standards. The regulatory limit in consumer products is typically 30 mg/kg (or 30 ppm).[9]

Workflow for Safe Handling of Diazine Black Powder

The following diagram outlines the logical workflow for safely managing **Diazine Black** powder from procurement to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Buy Diazine Black | 4443-99-6 [smolecule.com]
- 3. Diazine Black | C₂₈H₂₆ClN₅O | CID 135436529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Diazine Black | 4443-99-6 | Benchchem [benchchem.com]
- 5. pschemicals.com [pschemicals.com]
- 6. Direct Black 38 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. atslab.com [atslab.com]
- 8. atslab.com [atslab.com]
- 9. blog.qima.com [blog.qima.com]
- 10. aksci.com [aksci.com]
- 11. etad.com [etad.com]
- 12. mourasilvaexplosivos.com [mourasilvaexplosivos.com]
- 13. pulver-mueller.de [pulver-mueller.de]
- 14. ver-techlabs.com [ver-techlabs.com]
- 15. csrocketry.com [csrocketry.com]
- To cite this document: BenchChem. [Safety and handling precautions for Diazine Black powder.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3137935#safety-and-handling-precautions-for-diazine-black-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com